

# A Technical Guide to 4-(Benzylloxy)benzaldehyde: Structure, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *4-(Benzylloxy)benzaldehyde*

Cat. No.: *B128563*

[Get Quote](#)

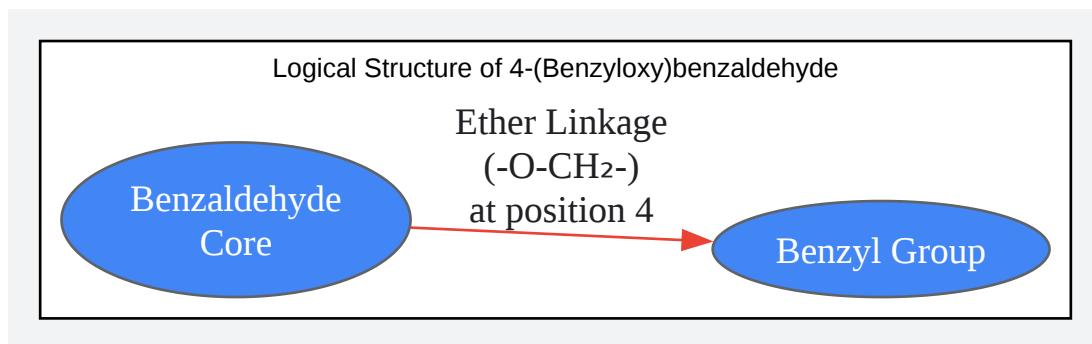
An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-(Benzylloxy)benzaldehyde**, also known as 4-(phenylmethoxy)benzaldehyde, is an aromatic organic compound that serves as a crucial intermediate in a variety of synthetic applications. Structurally, it consists of a benzaldehyde molecule where the hydroxyl group at the para (4) position is protected as a benzyl ether. This structural feature makes it a stable and versatile building block in medicinal chemistry, fragrance development, and materials science. Its significance is particularly noted in the synthesis of complex, biologically active molecules, where the benzyl group can be readily removed under specific conditions to reveal the phenol functionality. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications for professionals in the field.

## Chemical Structure and Nomenclature

The chemical identity of **4-(Benzylloxy)benzaldehyde** is defined by its unique arrangement of a benzaldehyde core and a benzyl ether substituent. The preferred IUPAC name for this compound is **4-(Benzylloxy)benzaldehyde**.<sup>[1]</sup>



[Click to download full resolution via product page](#)

Caption: Logical representation of **4-(Benzyl)benzaldehyde**'s core components.

The following table summarizes the key chemical identifiers for this compound.

Property	Value	Reference(s)
IUPAC Name	4-(Benzyl)benzaldehyde	
Synonyms	4- (Phenylmethoxy)benzaldehyde , p-(Benzyl)benzaldehyde	[2][3][4]
CAS Number	4397-53-9	[1][5]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	[1][3]
Molecular Weight	212.24 g/mol	[1][3][5]
InChIKey	ZVTWZSXLLMNMQC- UHFFFAOYSA-N	[1][5]
SMILES	O=CC1=CC=C(OCC2=CC=C C=C2)C=C1	

## Physicochemical Properties

**4-(Benzyl)benzaldehyde** is typically a solid at room temperature with distinct physical and chemical characteristics. It is known to be sensitive to air and should be stored accordingly.[\[5\]](#) [\[6\]](#)

Property	Value	Reference(s)
Appearance	Creamish to yellow crystalline powder	[5][6]
Melting Point	71-74 °C	[5]
Boiling Point	197-199 °C at 11 mmHg	[5]
Solubility	Insoluble in water; Sparingly soluble in Chloroform, Ethyl Acetate	[5][6]
Stability	Air Sensitive; Stable under normal temperatures and pressures	[5][6]
Storage	Store in a cool, dark, dry place under an inert atmosphere	[5][6]

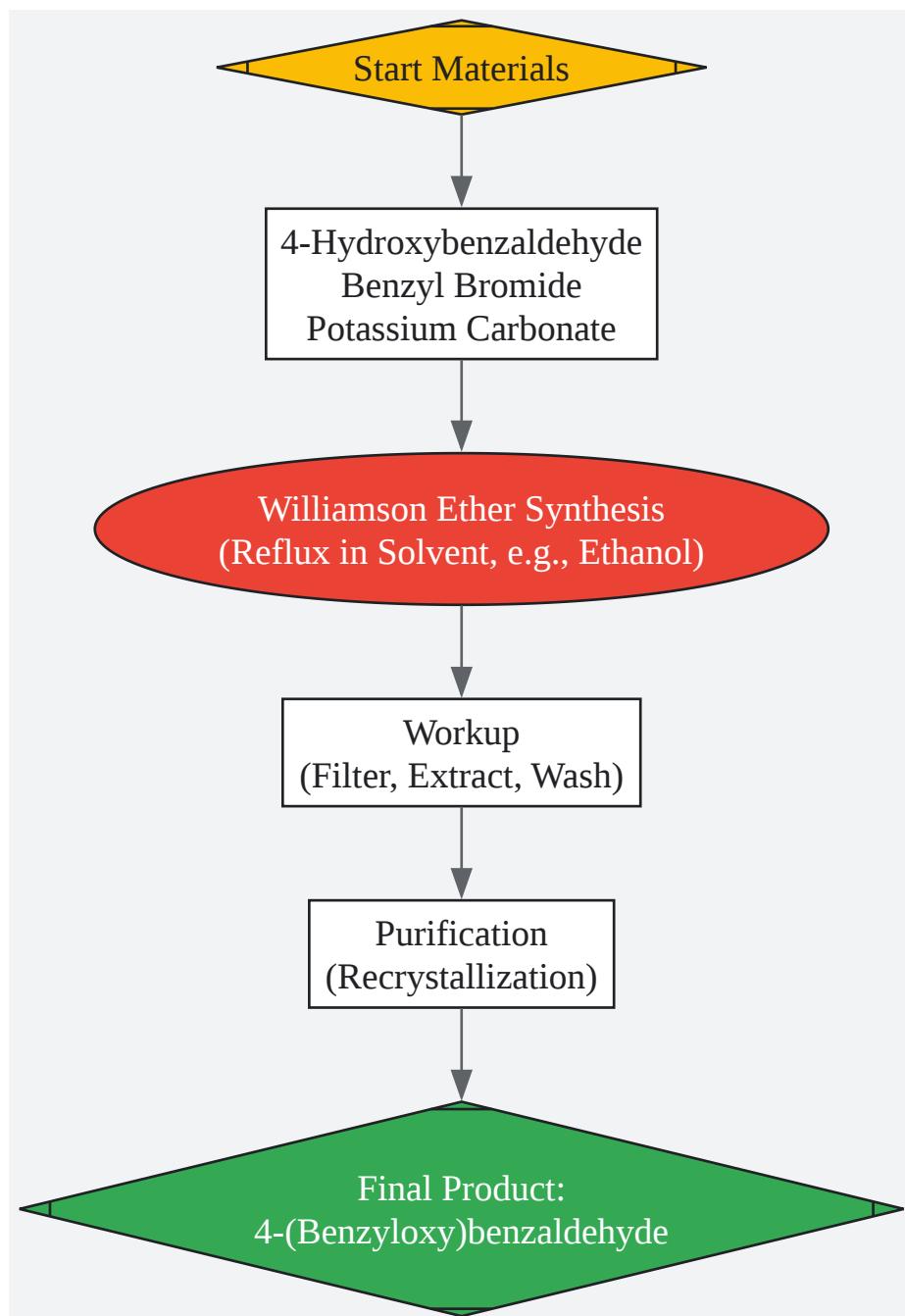
## Spectroscopic Characterization

Spectroscopic data is essential for the structural confirmation of **4-(BenzylOxy)benzaldehyde**. The key analytical data from various techniques are summarized below.

Technique	Key Signals / Data	Reference(s)
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 9.88 (s, 1H, aldehyde), 7.83 (d, 2H, Ar-H), 7.42-7.35 (m, 5H, Ar-H), 7.07 (d, 2H, Ar-H), 5.14 (s, 2H, -OCH <sub>2</sub> -)	[7]
Mass Spectrometry (EI)	m/z 212 (Molecular Ion, M <sup>+</sup> ), 91 (Base Peak, [C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> tropylion ion)	[7][8]
Infrared (IR) Spectroscopy	Characteristic absorption bands for C=O (aldehyde), C-O-C (ether), and aromatic C-H functional groups are present.	[3]

# Synthesis Protocol: Williamson Ether Synthesis

The most common and efficient method for preparing **4-(Benzyl)benzaldehyde** is the Williamson ether synthesis.<sup>[9][10]</sup> This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, the phenoxide of 4-hydroxybenzaldehyde attacks benzyl bromide.<sup>[11][12]</sup>



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **4-(BenzylOxy)benzaldehyde**.

## Experimental Protocol

This protocol is adapted from established literature procedures.[\[11\]](#)[\[12\]](#)[\[13\]](#)

### Materials:

- 4-Hydroxybenzaldehyde
- Benzyl bromide
- Anhydrous Potassium Carbonate ( $K_2CO_3$ )
- Ethanol (or DMF/Acetone)
- Ethyl Acetate ( $EtOAc$ )
- Diethyl Ether ( $Et_2O$ )
- 5% Sodium Hydroxide (NaOH) solution
- Saturated Sodium Chloride (brine) solution
- Anhydrous Magnesium Sulfate ( $MgSO_4$ )
- Round-bottom flask, reflux condenser, magnetic stirrer, filtration apparatus, separatory funnel, rotary evaporator.

### Procedure:

- All reactions should be conducted under an inert atmosphere (e.g., nitrogen gas).[\[11\]](#)
- To a round-bottom flask, add 4-hydroxybenzaldehyde (1.0 eq), anhydrous potassium carbonate (3.5 eq), and ethanol.[\[11\]](#)
- Stir the suspension and add benzyl bromide (1.0 eq) to the mixture.[\[11\]](#)
- Attach a reflux condenser and heat the mixture to reflux for approximately 14 hours.[\[11\]](#)

- Monitor the reaction progress using Thin Layer Chromatography (TLC).

#### Workup:

- After the reaction is complete, cool the mixture to room temperature.
- Filter the solid potassium carbonate and wash the residue thoroughly with ethyl acetate.[11]
- Combine the filtrate and washes, and remove the solvent under reduced pressure using a rotary evaporator.[11]
- Dissolve the resulting residue in diethyl ether.[11]
- Transfer the ether solution to a separatory funnel and wash sequentially with a 5% sodium hydroxide solution, distilled water, and finally with a saturated sodium chloride solution.[11]

#### Purification:

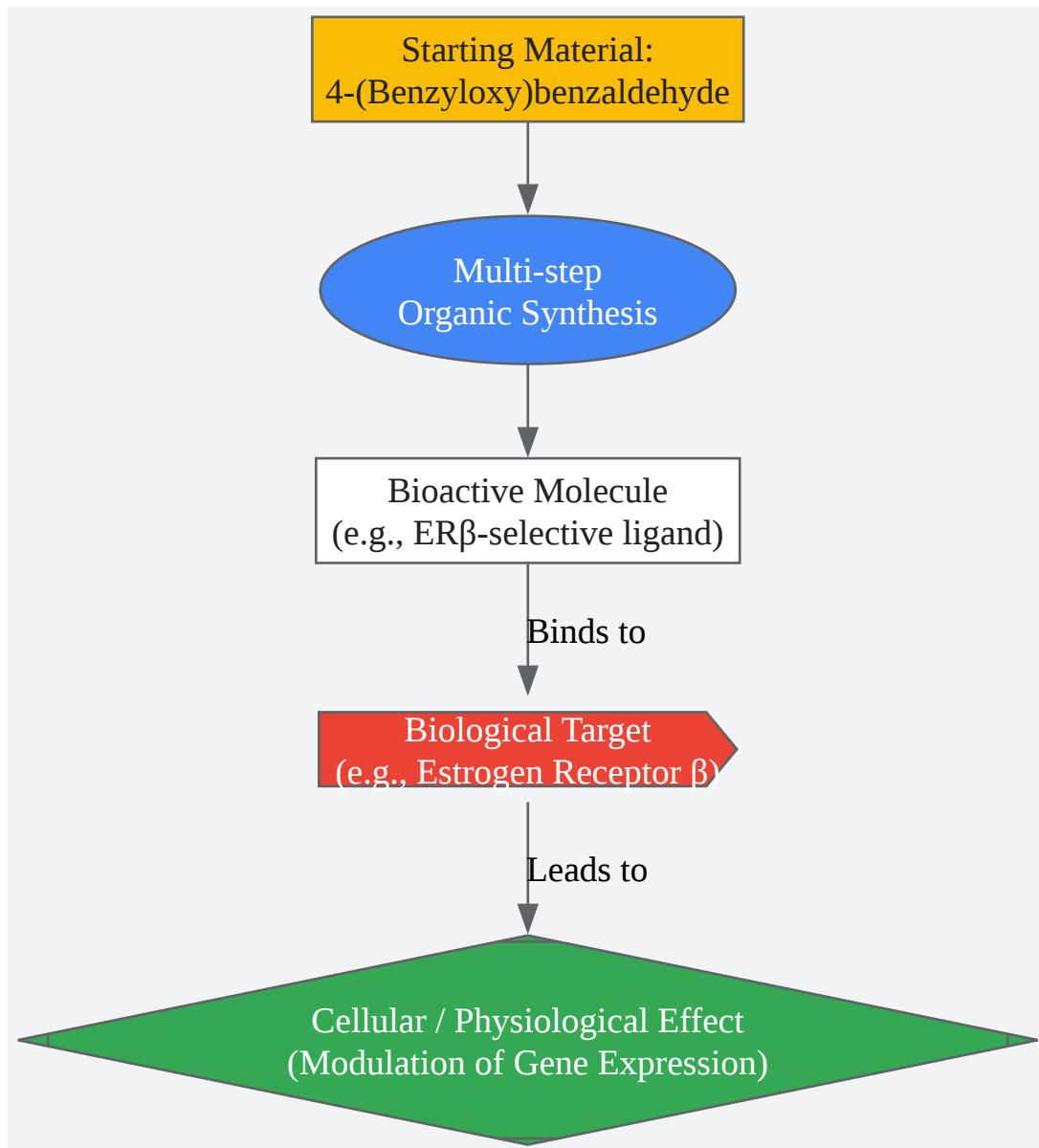
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.[11]
- The crude product can be purified by recrystallization from ethanol to yield colorless or light-yellow crystals.[11]

## Applications in Research and Drug Development

**4-(Benzyl)benzaldehyde** is not typically an end-product but rather a versatile intermediate. Its utility spans several areas of research.

- Antiviral Agents: It is a documented intermediate in the synthesis of phenylethylthiazolylthiourea (PETT) analogues, which are investigated as non-nucleoside reverse transcriptase inhibitors (NNRTIs) for combating drug-resistant strains of HIV-1.[11]
- Endocrinology and Oncology: The compound is used in the synthesis of estrogen receptor  $\beta$  (ER $\beta$ )-selective ligands, such as (5-fluoro-(2R,3S)-2,3-bis(4-hydroxyphenyl)pentanenitrile). [5][6][14] These ligands are valuable tools for studying the distinct roles of estrogen receptor subtypes in tissues and for developing therapies for hormone-dependent cancers.

- Coordination Chemistry: It serves as a precursor for synthesizing thiosemicarbazone ligands. [15] These ligands, containing nitrogen and sulfur donor atoms, are effective chelating agents for various metal ions, with applications in sensing and materials science.[15]
- Fragrance Industry: Due to its pleasant aromatic profile, it also finds use in fragrance chemistry.[6]



[Click to download full resolution via product page](#)

Caption: Role of **4-(Benzylxy)benzaldehyde** as a precursor to a bioactive ligand.

## Safety Information

**4-(BenzylOxy)benzaldehyde** is classified as an irritant. It may cause skin, eye, and respiratory irritation.[16] Standard laboratory safety precautions should be followed, including the use of personal protective equipment (gloves, safety glasses) and handling in a well-ventilated area or fume hood.[16] It is sensitive to air and should be stored properly.[5]

## Conclusion

**4-(BenzylOxy)benzaldehyde** is a high-value chemical intermediate with a well-defined structure and set of properties. Its straightforward synthesis via the Williamson ether reaction and its role as a stable, protected form of 4-hydroxybenzaldehyde make it indispensable in the multi-step synthesis of complex molecules. For researchers in drug development and organic synthesis, a thorough understanding of this compound's chemistry and handling is fundamental to its successful application in creating novel therapeutics and materials.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-(BENZYLOXY)BENZALDEHYDE | CAS 4397-53-9 [matrix-fine-chemicals.com]
- 2. Benzaldehyde, 4-(phenylmethoxy)- | C14H12O2 | CID 78109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzaldehyde, 4-(phenylmethoxy)- [webbook.nist.gov]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 4-BenzylOxybenzaldehyde | 4397-53-9 [chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. 4-BenzylOxybenzaldehyde(4397-53-9) 1H NMR [m.chemicalbook.com]
- 8. Benzaldehyde, 4-(phenylmethoxy)- [webbook.nist.gov]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]

- 10. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 11. 4-(Benzyl)benzaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
- 13. benchchem.com [benchchem.com]
- 14. 4-苄氧基苯甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- 15. mdpi.com [mdpi.com]
- 16. 4397-53-9 Cas No. | 4-(Benzyl)benzaldehyde | Apollo [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [A Technical Guide to 4-(Benzyl)benzaldehyde: Structure, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128563#chemical-structure-and-iupac-name-of-4-benzylbenzaldehyde>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)